

Physicochemical Properties of ALC-0315: An Indepth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ALC-0315, chemically known as ((4-hydroxybutyl)azanediyl)bis(hexane-6,1-diyl)bis(2-hexyldecanoate), is a pivotal synthetic ionizable lipid that has become a cornerstone in the development of mRNA-based therapeutics and vaccines, most notably in the Pfizer-BioNTech COVID-19 vaccine.[1][2] Its unique physicochemical properties are instrumental in the formulation of lipid nanoparticles (LNPs) that effectively encapsulate, protect, and facilitate the intracellular delivery of delicate mRNA payloads.[3][4] This technical guide provides a comprehensive overview of the core physicochemical properties of ALC-0315, detailed experimental protocols for its characterization, and visual representations of its mechanism of action and related experimental workflows.

Core Physicochemical Properties

The efficacy of **ALC-0315** in mRNA delivery is intrinsically linked to its molecular structure and resulting physicochemical characteristics. It is a colorless to light yellow oily liquid at room temperature.[5] Below is a summary of its key quantitative properties.



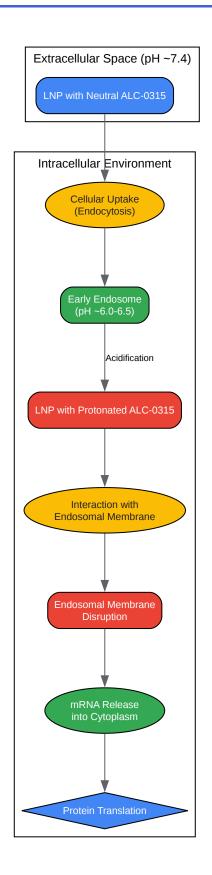
Property	Value	Source(s)
Molecular Formula	C48H95NO5	[5]
Molecular Weight	766.29 g/mol	[5]
CAS Number	2036272-55-4	[5]
pKa (apparent in LNPs)	~6.09 - 6.71	[6][7]
Predicted logP	High (Cheminformatics prediction)	[6]
Solubility	Soluble in ethanol, DMSO, DMF, and chloroform (50 mg/ml).	[5][8]
Purity	Typically >98%	[8]
Storage Conditions	-20°C for long-term storage.	[5]

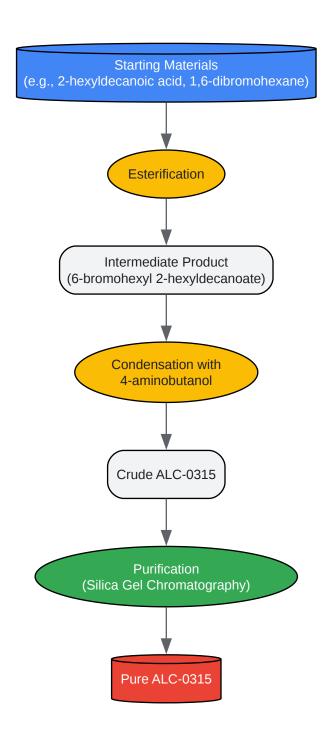
Note on Thermal Properties: Specific experimental data for the melting point and glass transition temperature of **ALC-0315** are not readily available in the public domain. Its appearance as an oily liquid at room temperature suggests a low melting point. Stability studies have been conducted on LNP formulations containing **ALC-0315** at various temperatures, indicating its suitability for cold-chain storage.[9][10]

Mechanism of Action in mRNA Delivery: The Endosomal Escape

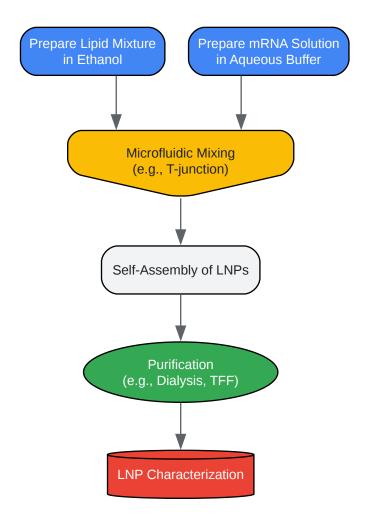
The functionality of **ALC-0315** is centered around its ionizable tertiary amine head group. At physiological pH (~7.4), **ALC-0315** is predominantly neutral, which minimizes interactions with anionic cell membranes and contributes to the stability of the LNP in circulation.[4] Upon endocytosis into the cell, the LNP is trafficked into the endosome, where the pH is significantly lower (acidic).[11] In this acidic environment, the tertiary amine of **ALC-0315** becomes protonated, leading to a net positive charge. This charge facilitates the interaction of the LNP with the negatively charged endosomal membrane, triggering a series of events that culminate in the release of the mRNA payload into the cytoplasm.[12][13] This critical process is known as endosomal escape.











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